

AR-C141990 Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: AR-C141990 hydrochloride

Cat. No.: B2769621

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Introduction

AR-C141990 hydrochloride is a potent and selective inhibitor of the monocarboxylate transporter 1 (MCT1).^{[1][2]} MCTs are crucial membrane proteins responsible for the transport of monocarboxylates, such as lactate and pyruvate, across the plasma membrane. By inhibiting MCT1, **AR-C141990 hydrochloride** disrupts the metabolic processes in cells that rely on lactate transport, making it a valuable tool for research in cancer metabolism and immunology. This technical guide provides a detailed overview of the physicochemical properties, mechanism of action, and relevant experimental protocols for **AR-C141990 hydrochloride**.

Physicochemical Properties

A summary of the key physicochemical properties of **AR-C141990 hydrochloride** is presented in the table below.

Property	Value	Reference
Chemical Name	5-[[[(3R)-3-Hydroxy-1-pyrrolidinyl]carbonyl]-3-methyl-1-(2-methylpropyl)-6-(4-quinolinylmethyl)thieno[2,3-d]pyrimidine-2,4(1H,3H)-dione hydrochloride	[1]
Molecular Formula	C ₂₆ H ₂₈ N ₄ O ₄ S·HCl	
Molecular Weight	529.05 g/mol	
CAS Number	2250019-94-2	
Appearance	Solid powder	
Solubility	Soluble to 100 mM in water and DMSO	
Purity	≥98%	
Storage	Store at -20°C	

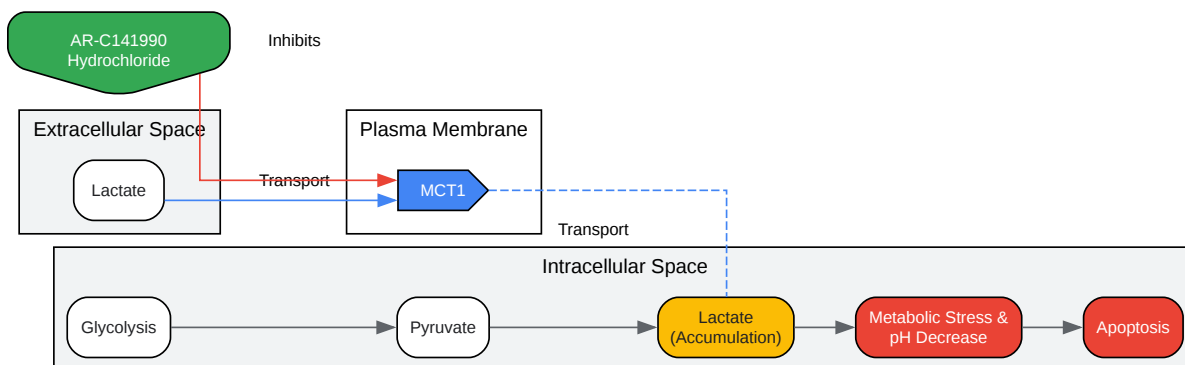
Biological Activity and Selectivity

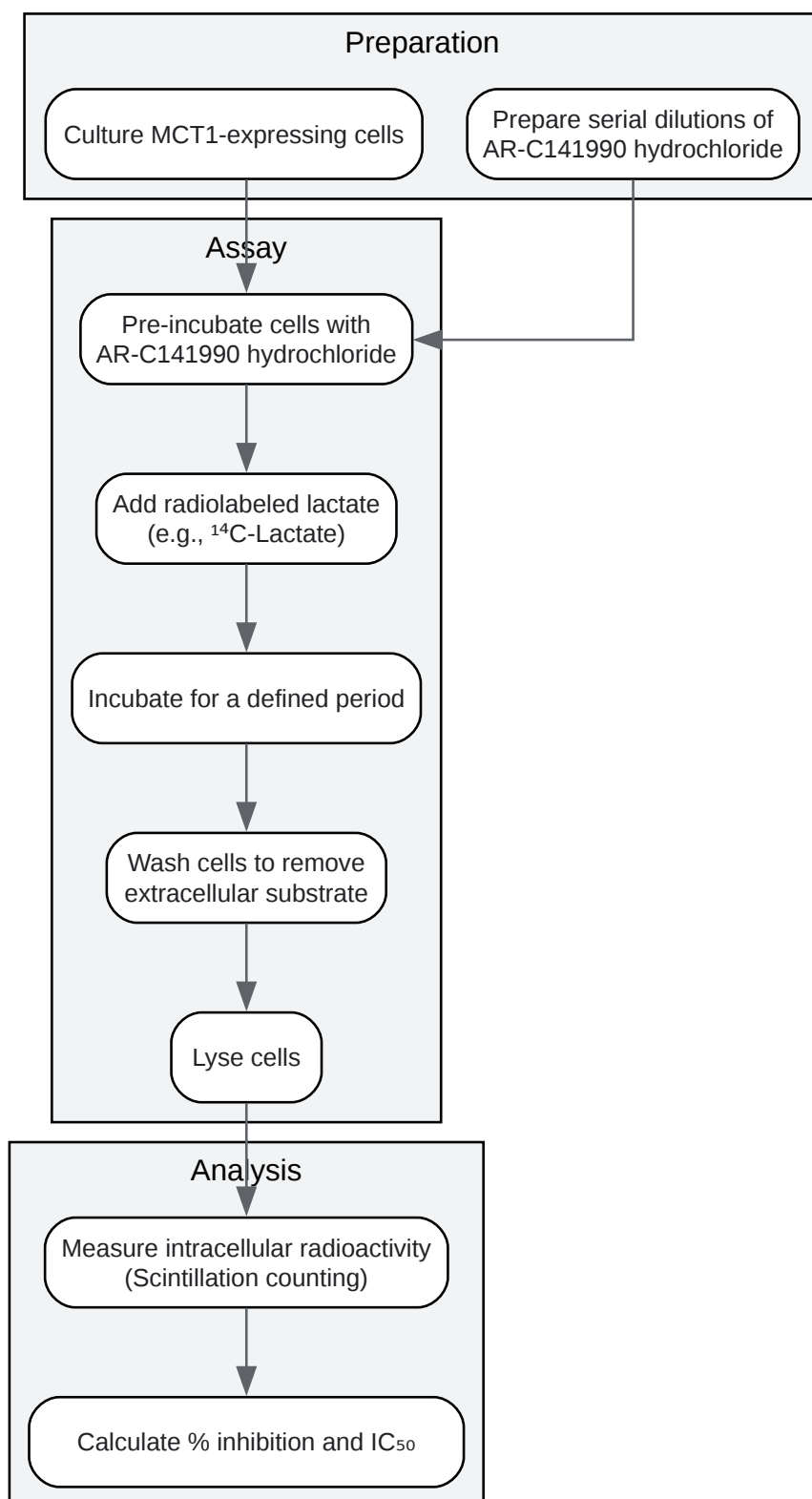
AR-C141990 hydrochloride is a high-affinity inhibitor of MCT1. Its inhibitory activity is significantly more potent against MCT1 compared to other MCT isoforms, demonstrating its selectivity.

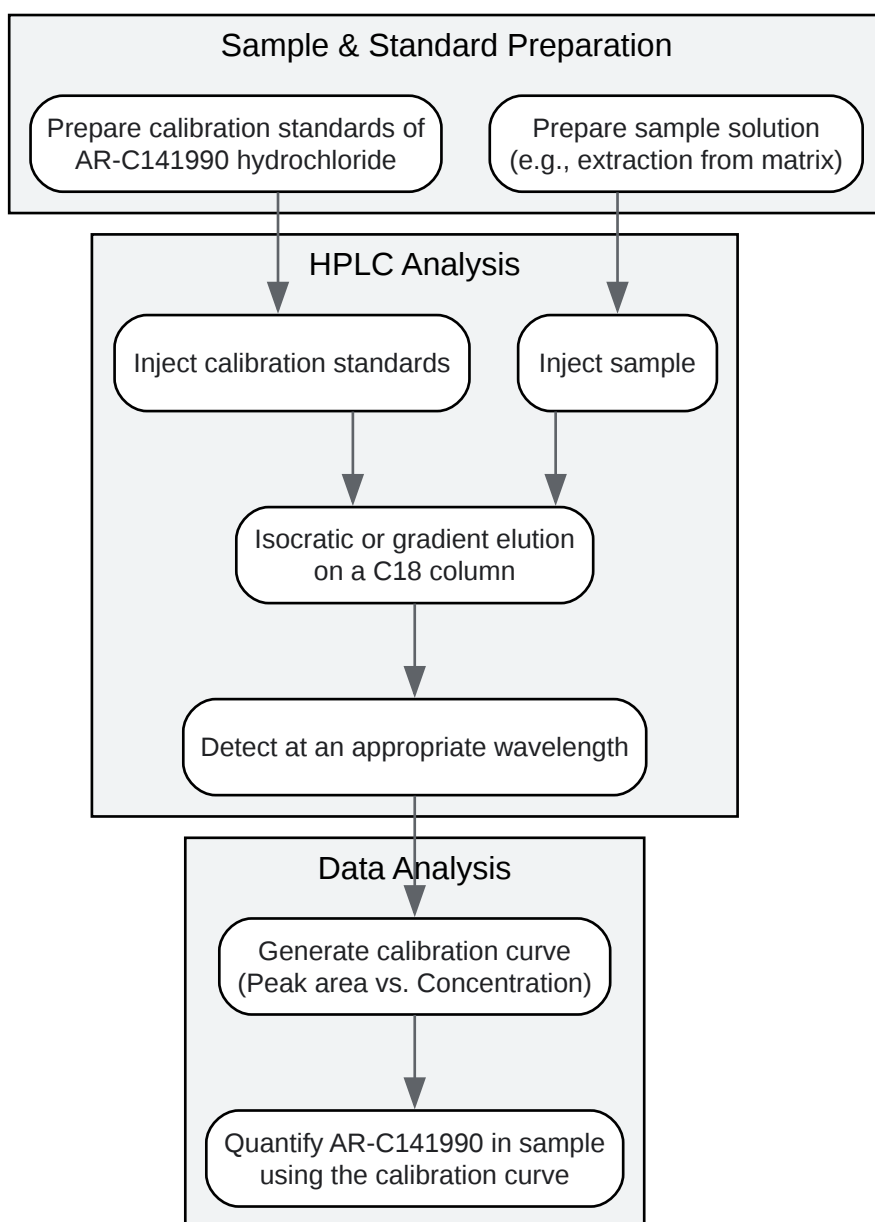
Target	pK _i	IC ₅₀	Reference
MCT1	7.6	0.21 μM (for uptake of [³ H]HOCPA)	[2]
MCT2	6.6	2.32 μM (for uptake of [³ H]HOCPA)	[2]
MCT3	<5	Not significant	[2]
MCT4	<5	Not significant	[2]

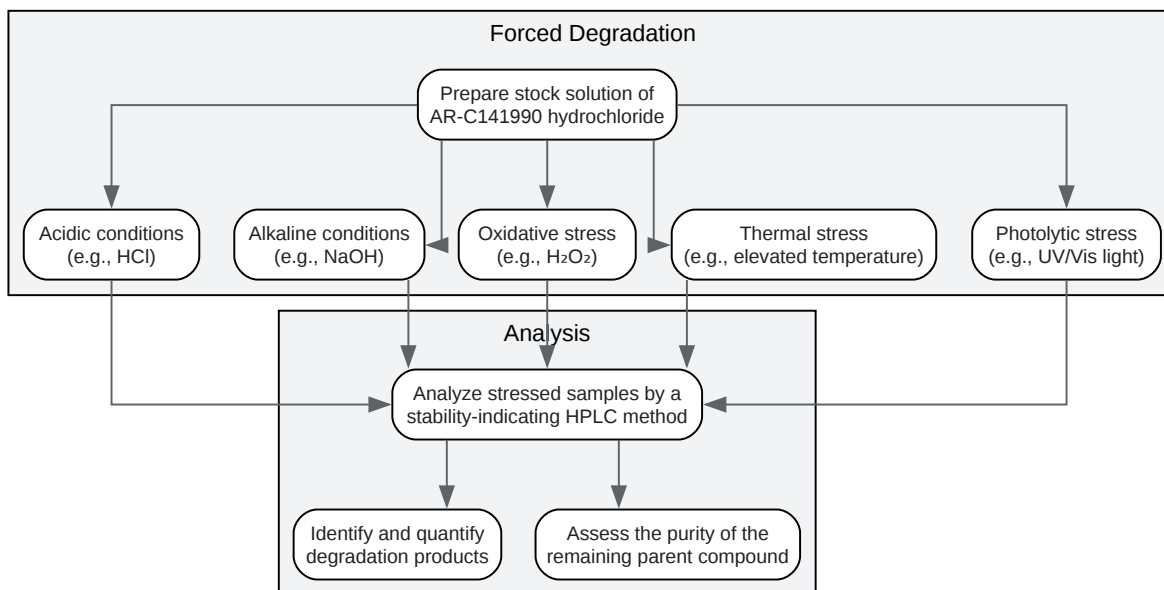
Mechanism of Action: MCT1 Inhibition Signaling Pathway

AR-C141990 hydrochloride exerts its effects by blocking the transport of lactate and other monocarboxylates through MCT1. In many cancer cells, there is a high rate of glycolysis, leading to the production of large amounts of lactate, which is then exported out of the cell by MCT1 to maintain intracellular pH. By inhibiting this process, **AR-C141990 hydrochloride** leads to an intracellular accumulation of lactate and a decrease in intracellular pH, which can disrupt cellular metabolism and induce cell death.









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References

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